

An In-depth Technical Guide to the Material Safety of Methyltrimethoxysilane

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Compound of Interest

Compound Name: **Methyltrimethoxysilane**

Cat. No.: **B3422404**

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Introduction

Methyltrimethoxysilane (MTMS), an organosilicon compound with the chemical formula $\text{CH}_3\text{Si}(\text{OCH}_3)_3$, is a versatile chemical intermediate widely utilized in various industrial and research applications.^{[1][2]} Its utility stems from its bifunctional nature, possessing both a reactive methyl group and three hydrolyzable methoxy groups.^[3] This allows it to act as a crosslinker in the preparation of polysiloxane polymers, a surface modifying agent, and a component in the synthesis of electronic materials and organometallic compounds.^{[4][5]} In the pharmaceutical and cosmetic sectors, it serves as a film-forming agent, contributing to the texture and longevity of various products.^[3] Given its broad applicability, a thorough understanding of its material safety is paramount for professionals handling this compound. This guide provides a comprehensive overview of the material safety data for **methyltrimethoxysilane**, including its physical and chemical properties, toxicological profile, handling and safety precautions, and relevant experimental insights.

Physical and Chemical Properties

Methyltrimethoxysilane is a colorless, free-flowing liquid with a characteristic odor.^{[4][5]} It is stable under normal temperatures and pressures but is sensitive to moisture.^[6] Key quantitative physical and chemical properties are summarized in the table below.

| Property | Value | Reference(s) |
|---------------------|--|--------------|
| Molecular Formula | C ₄ H ₁₂ O ₃ Si | [1] |
| Molecular Weight | 136.22 g/mol | [1][7] |
| Appearance | Colorless liquid | [1][4] |
| Density | 0.955 g/cm ³ at 25 °C | [1][5] |
| Boiling Point | 102-104 °C | [1][5] |
| Melting Point | -50 °C | [8] |
| Flash Point | 11 °C (51.8 °F) | [6] |
| Refractive Index | 1.3696 - 1.371 | [5][9] |
| Solubility in water | Hydrolyzes | [1][6] |

Reactivity and Hazardous Reactions

The primary reactivity concern with **methyltrimethoxysilane** is its hydrolysis in the presence of water or moisture.[6][9] This reaction, which can be catalyzed by both acids and bases, leads to the formation of methanol and silanols (Si-OH).[4][10] The silanol intermediates can then undergo self-condensation to form siloxane (Si-O-Si) bonds, resulting in the formation of oligomeric or polymeric species.[11]

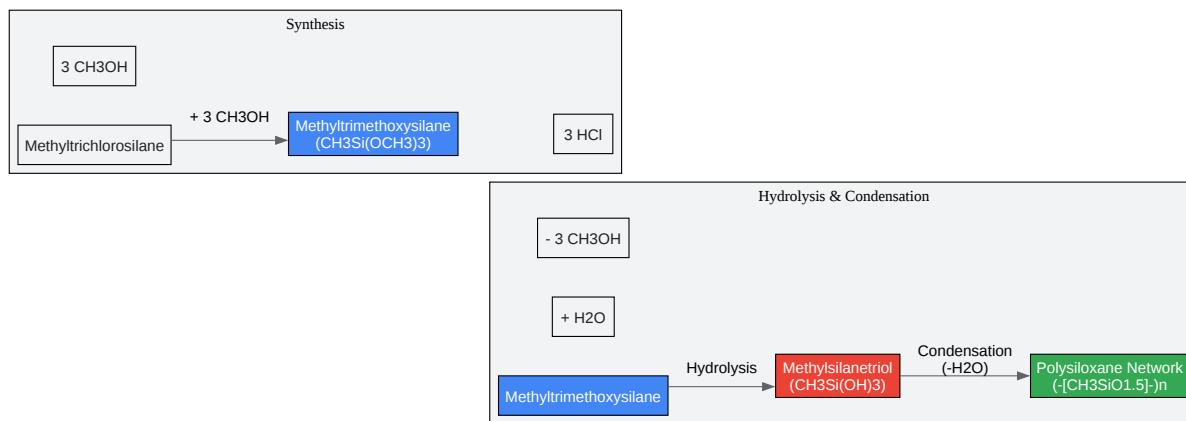
The hydrolysis of **methyltrimethoxysilane** is a stepwise process. Under acidic conditions, the rate of successive hydrolysis steps decreases, while under basic conditions, the opposite is true.[4] This reaction is crucial for its application in forming silicone resins and in sol-gel processes.[5][10]

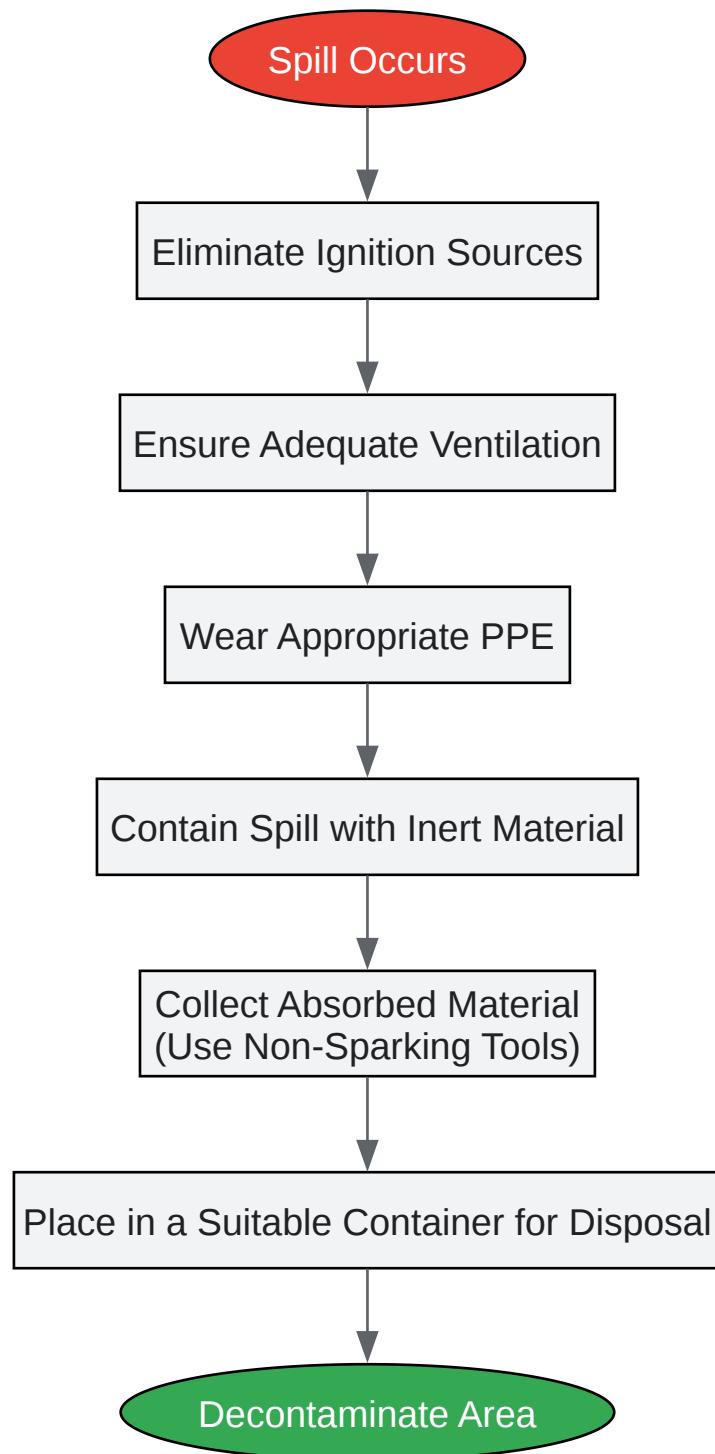
Hazardous Decomposition Products: Upon combustion, **methyltrimethoxysilane** can produce carbon monoxide, carbon dioxide, and silicon dioxide.[6][8] In the presence of moisture, it liberates methanol, which is a toxic substance.[9]

Incompatible Materials: **Methyltrimethoxysilane** is incompatible with water, strong oxidizing agents, and strong acids.[5][6]

Synthesis and Hydrolysis Pathways

The synthesis of **methyltrimethoxysilane** typically involves the alcoholysis of methyltrichlorosilane with methanol.^[4] The hydrolysis and subsequent condensation reactions are central to its application in forming polysiloxane networks.



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